

Technical Guide: High-Purity Tributyltin Iodide (Bu_3SnI)

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Compound of Interest

Compound Name: Tributyltin iodide

CAS No.: 7342-47-4

Cat. No.: B1594055

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Sourcing, Validation, and Application in Advanced Synthesis

Executive Summary

Tributyltin iodide (Bu_3SnI) is a critical organostannane reagent, distinct from its ubiquitous chloride counterpart (Bu_3SnCl) due to the weaker Sn-I bond and higher lability. While essential for specific Stille cross-couplings and as a precursor for radioiodination (e.g., $^{123}\text{I}/^{131}\text{I}$ labeling), it presents a unique supply chain challenge: commercial stocks degrade rapidly.

Most commercially available Bu_3SnI is sold as "Technical Grade" (90-95%), often contaminated with tributyltin oxide (TBTO) or unreacted chloride. For pharmaceutical R&D and radiochemistry, this purity is insufficient. This guide provides a verified sourcing strategy, a self-validating purification protocol, and the requisite safety frameworks for handling this potent neurotoxin.

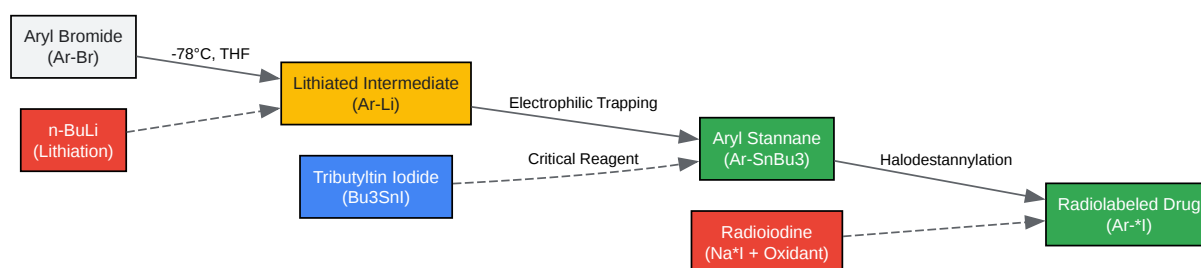
Part 1: The Critical Role of Bu_3SnI in R&D

Unlike tributyltin chloride, the iodide variant offers specific kinetic advantages in halogen-metal exchange and radiohalogenation.

1.1 Mechanism of Action: Radioiodination Precursor

In the synthesis of radiopharmaceuticals, Bu_3SnI is often generated in situ or used to synthesize aryl-stannane precursors. The high lability of the Sn-I bond facilitates the oxidative addition step in palladium-catalyzed cycles or electrophilic substitution in halodestannylation.

Figure 1: Radioiodination Precursor Synthesis Pathway This diagram illustrates the role of Bu_3SnI in generating the stannane precursor required for high-specific-activity radioiodination.



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Caption: Bu_3SnI acts as the electrophilic trap for the lithiated aryl species, forming the stable stannane precursor used in clinical radiochemistry.

Part 2: Commercial Sourcing Landscape

Critical Warning: Do not confuse Tributyltin Iodide (CAS 7342-47-4) with Tributyltin Chloride (CAS 1461-22-9). Many general suppliers will attempt to substitute the Chloride due to its lower cost and higher stability.

2.1 Verified Supplier Matrix

Due to the instability of the Sn-I bond (light sensitivity), "High Purity" (>98%) is rarely available off-the-shelf. The industry standard is to purchase Technical Grade and purify in-house, or contract custom synthesis.

Supplier Category	Vendor Examples	Typical Purity	Product Code (Example)	Notes
Primary (Bulk)	Sigma-Aldrich (MilliporeSigma)	90-95% (Tech)	T50202 (Chloride ref) / Custom	Often requires inquiry for iodide specifically.
Specialty Organometallic	American Elements	99% (Claimed)	SN-ORG-03	Claims high purity; verify with CoA before purchase.
Research Chemicals	Fisher Scientific (Thermo)	90-96%	AC34789	Rebrands from Acros/Alfa Aesar. Good for starting material.
Isotopes/Standards	Toronto Research Chemicals	>98%	T773900	Expensive. Intended for analytical standards, not synthesis.

2.2 The "Freshness" Factor

Bu_3SnI degrades to inorganic tin salts and iodine upon exposure to light.

- Red Flag: If the liquid is dark violet or black, free iodine has formed.
- Acceptable: Pale yellow to orange liquid.
- Recommendation: Always budget for a distillation step upon receipt.

Part 3: Quality Control & Validation (E-E-A-T)

As a scientist, you cannot rely on the Certificate of Analysis (CoA) of a 6-month-old bottle. You must validate the reagent before committing valuable precursors.

3.1 The Self-Validating Protocol: ^{119}Sn NMR

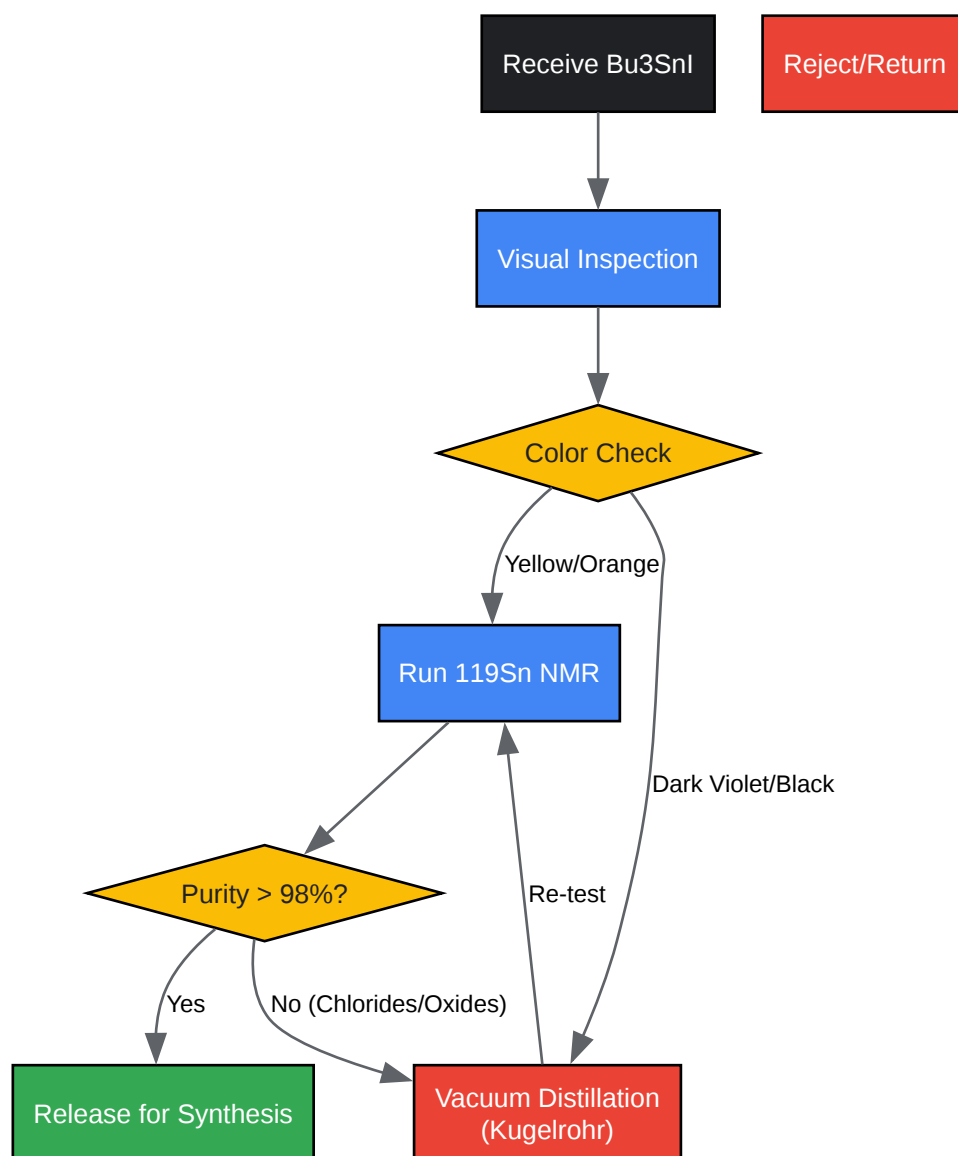
The only definitive method to distinguish Bu_3SnI from Bu_3SnCl or Bu_3SnOH is ^{119}Sn NMR. Proton NMR is often insufficient due to the overlapping butyl chain signals.

Spectroscopic Standards:

- Bu_3SnCl (Impurity): $\sim +140$ to $+150$ ppm (CDCl_3)
- Bu_3SnI (Target): $\sim +80$ to $+100$ ppm (CDCl_3) (Upfield shift due to shielding by Iodine)
- Bis(tributyltin)oxide (Oxidation Product): $\sim +80$ to $+85$ ppm (Distinctive, but close to Iodide; verify with ^1H NMR for alpha-protons).

3.2 Decision Matrix for Incoming Goods

Use this workflow to determine if your material is ready for synthesis.



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Caption: QC workflow ensuring no compromised oxidant or chloride impurities enter the reaction vessel.

Part 4: Synthesis & Purification Protocol

If commercial high-purity stock is unavailable or degraded, the Finkelstein Reaction is the industry-standard method to convert cheap Bu₃SnCl to high-purity Bu₃SnI.

4.1 Reagents

- Tributyltin Chloride (Technical Grade)

- Sodium Iodide (NaI) - Dried under vacuum at 100°C for 4 hours.
- Acetone (Dry, HPLC Grade)

4.2 Step-by-Step Methodology

- Stoichiometry: Dissolve Bu_3SnCl (1.0 eq) in dry acetone (0.5 M).
- Addition: Add NaI (2.0 eq, excess drives equilibrium).
- Reaction: Stir at Room Temperature for 12 hours. The solution will become cloudy as NaCl precipitates (Driving force: Lattice energy of NaCl).
- Filtration: Filter the mixture under Argon to remove solid NaCl.
- Concentration: Remove acetone via rotary evaporation (protect from light).
- Purification (Critical): Perform Kugelrohr distillation under high vacuum (<0.1 mmHg).
 - Bu_3SnI Boiling Point: ~170°C at 0.1 mmHg.
 - Collect the main fraction as a clear to pale yellow oil.

Part 5: Safety and Handling (HSE)

Organotins are severe neurotoxins and endocrine disruptors. They are highly lipophilic, meaning they penetrate nitrile gloves and skin rapidly.

- PPE: Double gloving (Nitrile under Silver Shield/Laminate) is mandatory. Standard nitrile gloves offer <5 minutes protection against organotins.
- Engineering Controls: All handling must occur inside a fume hood.
- Waste Disposal: Do not mix with general organic waste. Segregate into "Heavy Metal/Organotin" waste streams. Marine pollutants—do not release into drains.
- Decontamination: Glassware should be soaked in a base bath (KOH/Isopropanol) to cleave the Sn-C bonds, followed by acid wash.

References

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